

SCH772984 Stock Solution Preparation & Storage

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Compound Focus: SCH772984

Cat. No.: S548773

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The following table consolidates the standard protocols for preparing and storing **SCH772984** stock solutions from reliable supplier data.

| Aspect | Specification | Additional Notes |
|------------------------|---|--|
| Recommended Solvent | DMSO | Water and ethanol are not suitable [1] [2] [3]. |
| Solubility in DMSO | 14 mg/mL (23.82 mM) [1] [2]; 12 mg/mL (warm to dissolve) [4]; up to 25 mg/mL (42.54 mM) with warming & ultrasonication [1] | Gentle warming (e.g., 37-50°C water bath) and/or brief ultrasonication can help dissolve the powder fully [1] [3]. |
| Stock Solution Storage | -20°C for 1 month [4]; -80°C for 6 months [4] | For powder form , store at -20°C (3 years) or 4°C (2 years) [4]. |
| Critical Handling Tip | Aliquot stock solution into tight-sealed vials and avoid repeated freeze-thaw cycles [4]. | |

Troubleshooting Common Issues

Here are answers to specific problems you might encounter in the lab.

The compound won't fully dissolve in DMSO.

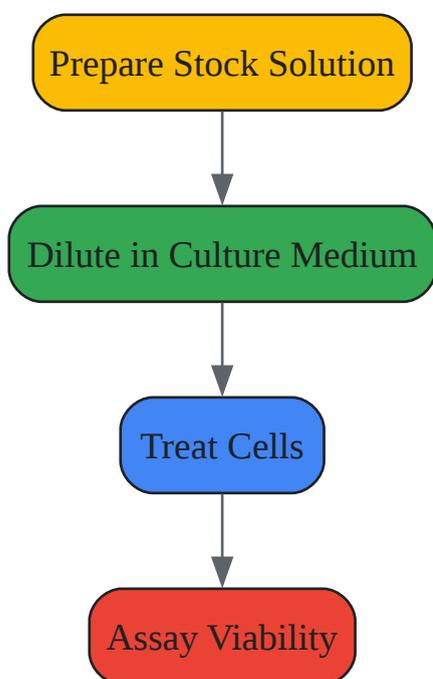
- **Solution:** The solubility can vary by batch. If the compound does not dissolve at 14 mg/mL, try:
 - **Gentle warming** using a 37-50°C water bath [1].
 - **Brief ultrasonication** in a bath sonicator [1].
 - Using **fresh, anhydrous DMSO**, as moisture-absorbing DMSO can reduce solubility [1].

My experimental results are inconsistent; could the inhibitor be degrading?

- **Solution:** This is a common concern. To ensure compound integrity:
 - **Prepare fresh aliquots.** Always store working stock solutions in small, single-use aliquots to minimize freeze-thaw cycles [4].
 - **Check storage temperature.** For longer-term stability (up to 6 months), store aliquots at **-80°C** [4].
 - **Verify expiration.** The solid powder is stable for up to 3 years at -20°C [4].

How do I prepare a working concentration for a cell culture assay?

- **General Protocol:** Below is a common workflow for treating cells, based on methodologies from recent studies [5].



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Typical steps involve preparing a high-concentration stock in DMSO, diluting it to the final working concentration in cell culture medium (e.g., 0.1 - 10 μ M), and then adding it to cells [5] [1]. The final DMSO concentration should be kept low (e.g., 0.1-1%) to avoid solvent toxicity.

Key Technical Reminders

- **In-Vivo Formulations:** For animal studies, **SCH772984** is insoluble in water. It is typically administered as a homogeneous suspension in a 0.5% CMC-Na solution or in a formulated solution containing 10% DMSO, 40% PEG300, 5% Tween 80, and 45% ddH₂O [1] [2].
- **Quality Control:** When you receive a new batch, note the purity and batch number from the Certificate of Analysis (COA), which typically confirms >99% purity and consistency with the structure via H-NMR [4].

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References

1. SCH772984 | ERK inhibitor | Mechanism | Concentration [selleckchem.com]
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